

Technical Guide: Physical Properties & Applications of 2,7-Dicarboxyanthracene

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Compound of Interest

Compound Name: Anthracene-2,7-dicarboxylic acid

Cat. No.: B8185448

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Executive Summary & Chemical Identity

2,7-Dicarboxyanthracene (also known as **anthracene-2,7-dicarboxylic acid** or 2,7-ADCA) is a high-symmetry, linear polycyclic aromatic hydrocarbon (PAH) derivative. Unlike its more common 9,10-substituted counterparts, the 2,7-substitution pattern preserves the planar conjugation of the anthracene core along its longitudinal axis. This geometric linearity is the critical attribute that drives its utility as a rigid linker in Metal-Organic Frameworks (MOFs) and as a semiconductor in organic field-effect transistors (OFETs).

Property	Detail
IUPAC Name	Anthracene-2,7-dicarboxylic acid
CAS Number	267667-77-6
Molecular Formula	C ₁₆ H ₁₀ O ₄
Molecular Weight	266.25 g/mol
SMILES	<chem>OC(=O)c1ccc2cc3cc(C(=O)=O)ccc3cc2c1</chem>
Appearance	Pale yellow to yellow crystalline solid
Solubility	Insoluble in water, CHCl ₃ , DCM; Soluble in DMSO, DMF, dilute alkali (NaOH/KOH)

Electronic & Crystal Structure

The 2,7-substitution pattern imparts specific electronic properties distinct from the 9,10-isomer.

- Symmetry:

symmetry (centrosymmetric).

- Conjugation: The carboxyl groups at the 2 and 7 positions are aligned with the long axis of the anthracene, facilitating extended

-conjugation.

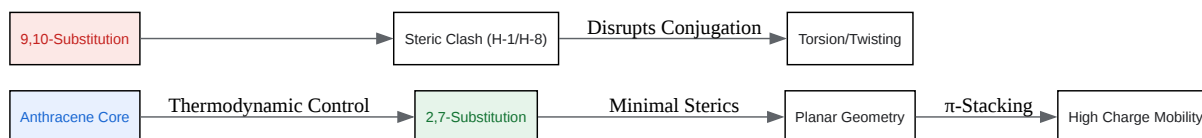
- Solid-State Packing: In the neat crystal phase, 2,7-ADCA typically forms linear hydrogen-bonded chains (head-to-tail) via the carboxylic acid groups. These chains then stack via

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interactions (face-to-face distance ~3.4 Å), which is favorable for charge transport in organic electronics.

Structural Comparison: Linear vs. Puckered

Unlike 9,10-dicarboxyanthracene, which suffers from steric hindrance causing the carboxyl groups to twist out of plane (puckering), 2,7-ADCA remains planar. This planarity is crucial for maintaining high fluorescence quantum yields in the solid state.



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Figure 1: Structural consequences of substitution patterns. The 2,7-isomer maintains planarity, essential for electronic performance.

Photophysical Properties

The photophysics of 2,7-ADCA are defined by its rigid, planar excited state.

Absorption & Emission[2][3][4][5][6][7][8][9][10]

- Absorption (): Exhibits vibronic structure characteristic of anthracene, with maxima typically in the 360–420 nm range (in DMF/DMSO). The longitudinal substitution causes a bathochromic shift (red-shift) relative to unsubstituted anthracene.
- Emission (): Strong blue fluorescence with maxima between 420–460 nm.
- Stokes Shift: Relatively small ($\sim 2000\text{--}3000\text{ cm}^{-1}$), indicating minimal geometric reorganization between the ground () and excited () states, consistent with its rigid structure.
- Quantum Yield ()

): Generally high (>0.4 in solution). In the solid state, efficiency depends on packing; H-aggregates may quench emission, while J-aggregates or MOF coordination can enhance it.

Solvatochromism

2,7-ADCA exhibits positive solvatochromism. In polar aprotic solvents (e.g., DMF), the emission red-shifts due to stabilization of the more polar excited state.

Solvent	(nm)	(nm)	Note
THF	~390	~435	Vibronic structure visible
DMF	~395	~445	Broader bands
Solid State	-	460–480	Red-shifted due to -stacking

Synthesis & Purification Protocol

The synthesis of 2,7-ADCA is non-trivial because electrophilic substitution on anthracene favors the 9,10-positions. The 2,7-isomer is the thermodynamic product, accessible via reversible Friedel-Crafts acylation followed by oxidation.

Step-by-Step Protocol

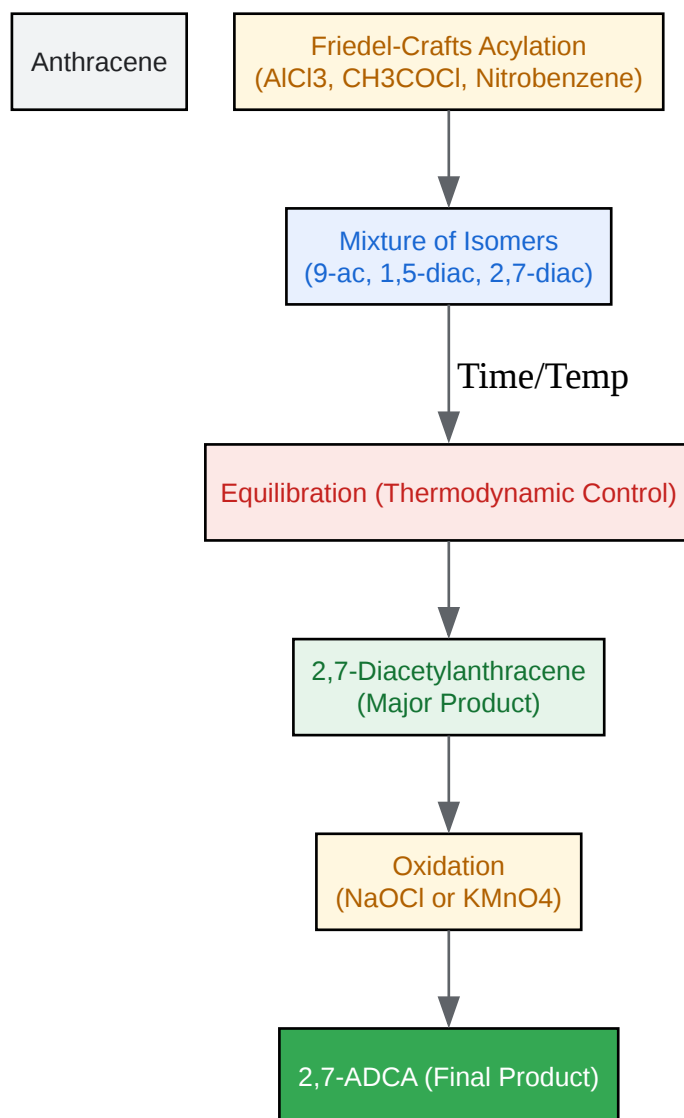
Reaction: Anthracene

2,7-Diacetylanthracene

2,7-ADCA

- Acylation (Friedel-Crafts):
 - Reagents: Anthracene, Acetyl Chloride (excess), AlCl_3 (anhydrous), Nitrobenzene (solvent).[1]

- Conditions: The reaction must be run at room temperature or slightly elevated temperatures for extended periods (24-48h) to allow the kinetically formed 9-acetylanthracene to rearrange to the thermodynamically stable 2,7-diacetylanthracene.
- Purification: Recrystallization from chlorobenzene or acetic acid is critical to remove the 2,6-isomer impurity.
- Oxidation (Haloform Reaction):
 - Reagents: 2,7-Diacetylanthracene, Sodium Hypochlorite (bleach) or KMnO_4 .
 - Procedure: Dissolve the diacetyl intermediate in dioxane/water. Add oxidant slowly. Reflux for 4–6 hours.
 - Workup: Acidify with HCl to precipitate the crude diacid.
 - Final Purification: Dissolve in dilute NaOH, filter to remove insolubles, then re-precipitate with HCl. Wash with water and methanol.



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Figure 2: Synthetic pathway prioritizing the thermodynamic 2,7-isomer.

Applications in Research

Metal-Organic Frameworks (MOFs)

2,7-ADCA is a "linear ditopic linker" used to construct robust, porous MOFs (e.g., analogs of UiO-66 or PCN-13).

- Role: It replaces terephthalic acid to expand pore size while maintaining topology.

- Benefit: The anthracene core introduces photoactivity, allowing the MOF to act as a sensor (fluorescence quenching upon analyte binding) or a photocatalyst.

Organic Electronics[7]

- OFETs: The planar structure allows for efficient edge-to-face -stacking (herringbone packing), which is the primary pathway for charge hopping in organic semiconductors.
- OLEDs: Used as a blue emitter or a host material due to its wide bandgap and high thermal stability.

References

- PubChem.9,10-Dioxo-9,10-dihydro**anthracene-2,7-dicarboxylic acid** (Precursor/Related Data). [\[Link\]](#)
- NIST Chemistry WebBook.2-Anthracenecarboxylic acid (Analogous Photophysics). [\[Link\]](#)
- SciSpace.Systematic investigation of the excited-state properties of anthracene-dicarboxylic acids. [\[Link\]](#)
- OMLC.Anthracene Fluorescence Spectra (Reference Standard). [\[Link\]](#)

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Sources

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